

AB-MECA: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AB-MECA

Cat. No.: B1666474

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This technical guide provides an in-depth overview of the chemical structure, properties, and pharmacological profile of **AB-MECA**, a potent and selective agonist for the A3 adenosine receptor. This document is intended to serve as a comprehensive resource, incorporating detailed experimental protocols and visual representations of key biological pathways and workflows.

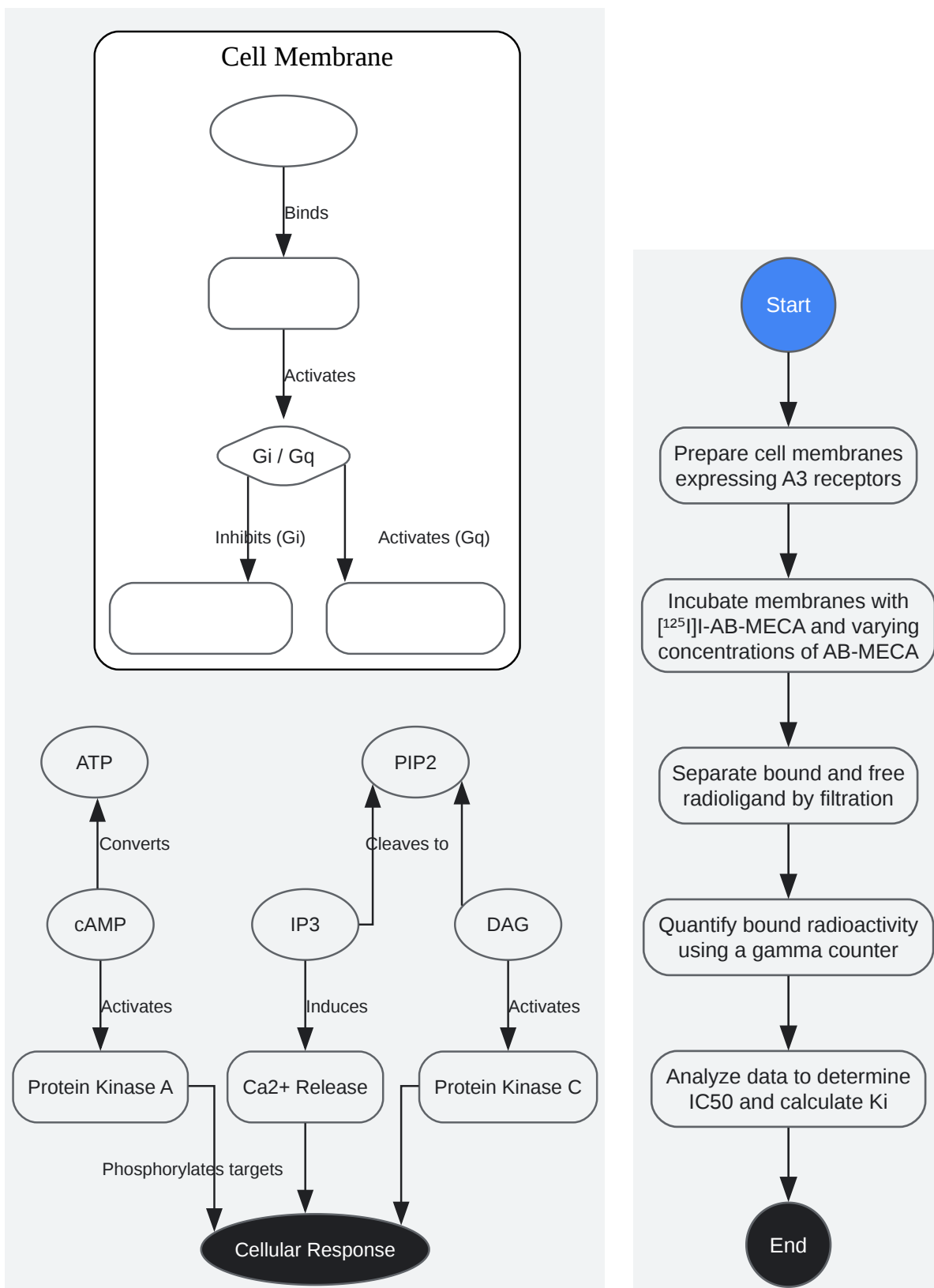
Chemical Structure and Properties

AB-MECA, with the IUPAC name 1-[6-[[[(4-aminophenyl)methyl]amino]-9H-purin-9-yl]-1-deoxy-N-methyl- β -D-ribofuranuronamide, is a crucial tool for studying the A3 adenosine receptor.^[1] Its chemical identity and key physicochemical properties are summarized below.

Table 1: Physicochemical Properties of **AB-MECA**

Property	Value	Source
IUPAC Name	1-[6-[[[4-aminophenyl)methyl]amino]-9H-purin-9-yl]-1-deoxy-N-methyl-β-D-ribofuranuronamide	[1]
CAS Number	152918-26-8	[1][2][3][4][5]
Molecular Formula	C18H21N7O4	[1][2][4]
Molecular Weight	399.4 g/mol	[1][2][4]
Appearance	White to off-white solid	[5]
Solubility	Soluble in DMSO (10 mg/mL), ethanol (1 mg/mL), and dilute aqueous base (3.5 mg/mL). Insoluble in water.	[1][2][6]
Storage	Store at -20°C for long-term stability.	[2][3][4]

Chemical Structure of **AB-MECA**



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